

Synphos Ligand: A Comprehensive Technical Guide to Structure, Synthesis, and Catalytic Applications

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Compound of Interest

Compound Name:	Synphos
CAS No.:	503538-68-9
Cat. No.:	B2462190

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Introduction

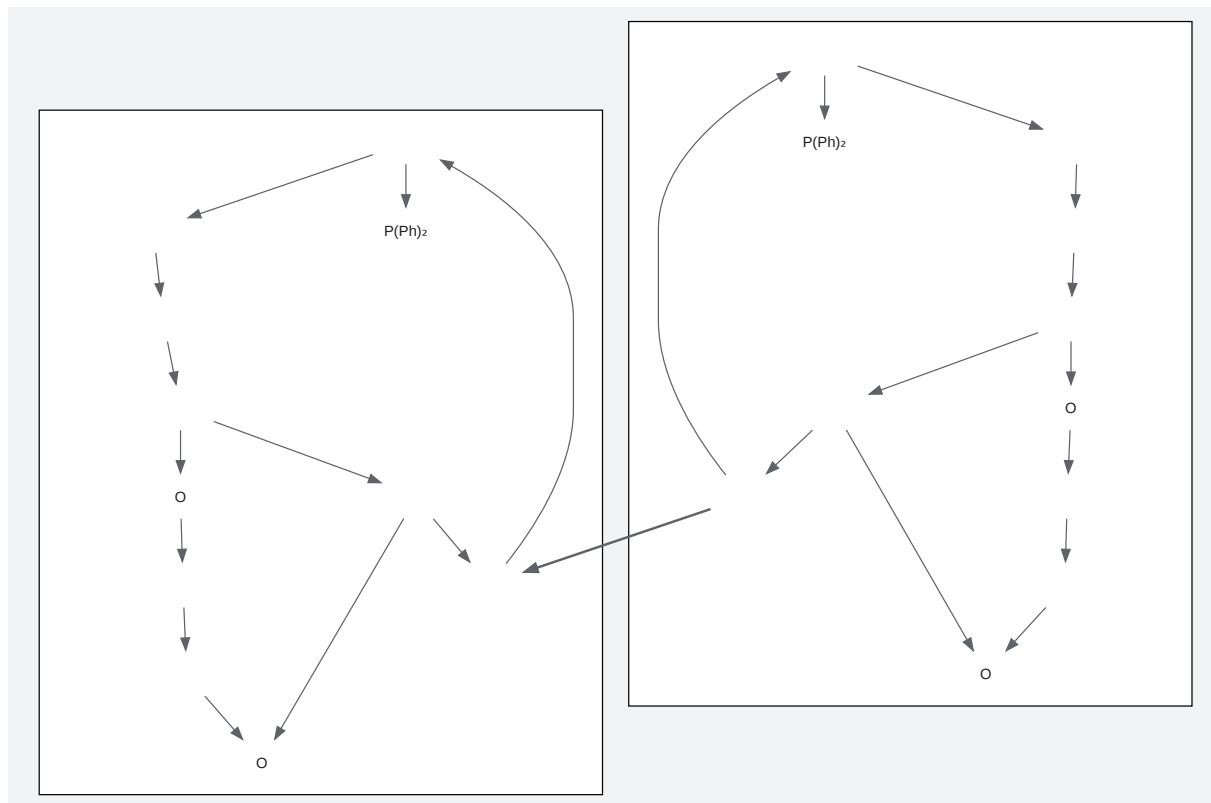
In the field of asymmetric catalysis, the development of chiral ligands is paramount to achieving high enantioselectivity in chemical transformations. Among the privileged ligand classes, atropisomeric biaryl diphosphines have demonstrated exceptional efficacy in a wide range of metal-catalyzed reactions. **Synphos**, a C₂-symmetric bis(diphenylphosphino) ligand built on a biphenyl backbone with two ethylenedioxy bridges, has emerged as a highly effective ligand for various asymmetric hydrogenations and other catalytic processes. Its rigid and sterically defined chiral environment around the metal center allows for precise control of stereochemistry, leading to the formation of enantiomerically enriched products with high yields and enantiomeric excess (ee). This technical guide provides an in-depth overview of the **Synphos** ligand, covering its structure, a detailed multi-step synthesis, and its application in asymmetric catalysis, supported by quantitative data and detailed experimental protocols.

Chemical Structure and Properties

The **Synphos** ligand, chemically named [(5,6),(5',6')-bis(ethylenedioxy)biphenyl-2,2'-diyl]bis(diphenylphosphine), is a chiral diphosphine ligand characterized by its atropisomeric backbone. The chirality arises from the restricted rotation around the biphenyl C-C bond, which is sterically hindered by the phosphine groups and the fused ethylenedioxy rings. This results in two stable, non-interconvertible enantiomers, (R)-**Synphos** and (S)-**Synphos**.

Key Structural Features:

- **C2-Symmetry:** The ligand possesses a C₂ axis of symmetry, which simplifies the analysis of catalytic intermediates and often leads to higher enantioselectivity.
- **Rigid Backbone:** The biphenyl core and the fused rings create a rigid and well-defined chiral pocket around the coordinated metal center.
- **Electron-Rich Phosphines:** The diphenylphosphino groups are electron-donating, which can influence the electronic properties and reactivity of the metal catalyst.

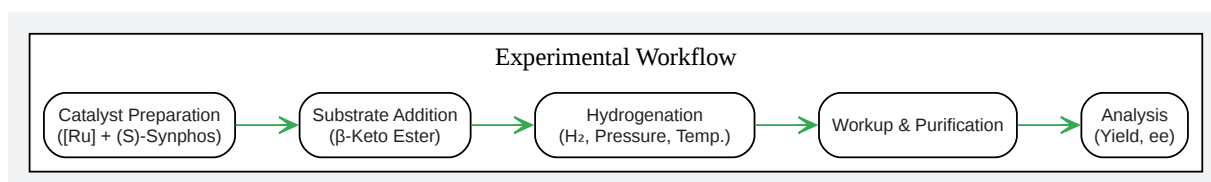


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Caption: General Structure of the **Synphos** Ligand.

Synthesis of (S)-Synphos

The synthesis of enantiomerically pure **Synphos** is a multi-step process that begins with a commercially available starting material, 1,4-benzodioxan. The key steps involve the formation of a racemic biaryl bis(phosphine oxide) intermediate, followed by classical resolution using a chiral resolving agent, and finally, reduction to the desired diphosphine ligand.[1]



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References

- 1. nopr.niscpr.res.in [nopr.niscpr.res.in]
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